

Benchmarking the performance of commercial ammonium nonanoate herbicides

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Compound of Interest

Compound Name: Ammonium nonanoate

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Performance Benchmark: Commercial Ammonium Nonanoate Herbicides

A Comparative Analysis for Researchers and Drug Development Professionals

This guide provides an objective comparison of the performance of commercial **ammonium nonanoate** herbicides against other alternatives, supported by experimental data. **Ammonium nonanoate**, a non-selective, contact herbicide, offers a bio-based alternative to synthetic herbicides, garnering interest for its rapid action and favorable environmental profile.^[1]

Executive Summary

Ammonium nonanoate demonstrates effective, broad-spectrum control of various weed species, particularly broadleaf weeds.^{[2][3][4]} Its efficacy is comparable to or, in some cases, superior to other organic herbicides and presents a viable alternative to synthetic options like glyphosate, especially in contexts where systemic herbicides are not desirable.^{[1][5]} The primary mode of action is the disruption of plant cell membranes, leading to rapid desiccation and necrosis of treated foliage.^{[2][6]}

Performance Data

The following tables summarize quantitative data from various studies, showcasing the efficacy of **ammonium nonanoate** under different experimental conditions.

Table 1: Efficacy of **Ammonium Nonanoate** on Various Weed Species

Weed Species	Application Rate (kg a.i./ha)	Application Volume (L/ha)	Weed Control (%)	Source
Tumble Pigweed (Amaranthus albus)	10.8	654	>90%	[3][4]
Spiny Pigweed (Amaranthus spinosus)	10.8	654	>90%	[3][4]
Carpetweed (Mollugo verticillata)	7.2	164	66%	[3][4]
Carpetweed (Mollugo verticillata)	10.8	654	>88%	[3][4]
Goosegrass (Eleusine indica)	7.2 - 10.8	164 - 981	31% - 54%	[3][4]
Smooth Crabgrass (Digitaria ischaemum)	7.2 - 10.8	164 - 981	24% - 54%	[3][4]
Stinknet (Oncosiphon piluliferum)	Not Specified	80 gpa	>90%	[7]
Schismus (various species)	Not Specified	80 gpa	80%	[7]
Rescuegrass (Bromus catharticus)	Not Specified	40 gpa	High initial control, regrowth observed	[7]
Black Medic (Medicago lupulina)	Not Specified	40 gpa	High initial control, regrowth observed	[7]

Knotweed (Polygonum aviculare)	Not Specified	40 gpa	High initial control, regrowth observed	[7]
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Table 2: Comparative Efficacy of **Ammonium Nonanoate** and Other Herbicides

Herbicide	Application Rate	Weed Species	Weed Control (%)	Source
Ammonium Nonanoate	5% and 6% a.i.	Mixed weeds in pumpkin	88% - 98%	[8] [9] [10]
Clove Oil + Cinnamon Oil	4.5% and 9% a.i.	Mixed weeds in pumpkin	39% - 69%	[8] [9] [10]
Untreated Control	N/A	Mixed weeds in pumpkin	0%	[2]
Ammonium Nonanoate (Prizefighter)	10% v/v	Stinknet	70% (with regrowth)	[7]
Vinegar (20%)	Not Specified	Rescuegrass, Black Medic, Knotweed	High initial control	[7]
Avenger (d-limonene)	Not Specified	Rescuegrass, Black Medic, Knotweed	Weaker control than Ammonium Nonanoate	[7]
BurnOut (citric acid and clove oil)	Not Specified	Rescuegrass, Black Medic, Knotweed	Weaker control than Ammonium Nonanoate	[7]
Glyphosate	1080 g a.i./ha	Poa annua	Effective	[11]
Nonanoic Acid	11 kg a.i./ha	Cyperus esculentus, Convolvulus arvensis, Poa annua	Ineffective on developed plants	[11]

Experimental Protocols

The following are detailed methodologies for key experiments cited in this guide.

Protocol 1: Weed Control Efficacy in Organic Vegetable Production

- Objective: To evaluate the efficacy of **ammonium nonanoate** on various weed species at different application rates and volumes.
- Experimental Design: A factorial experiment with a randomized complete block design was conducted.
- Treatments:
 - **Ammonium nonanoate** rates: 7.2 and 10.8 kg a.i./ha.
 - Application volumes: 164, 327, 654, and 981 L/ha.
- Weed Species: Tumble pigweed, spiny pigweed, carpetweed, goosegrass, and smooth crabgrass.
- Application: The herbicide was applied using a CO₂-pressurized backpack sprayer equipped with flat-fan nozzles.
- Data Collection: Weed control was visually assessed as a percentage compared to untreated control plots at specified intervals after treatment.
- Source:[\[3\]](#)[\[4\]](#)

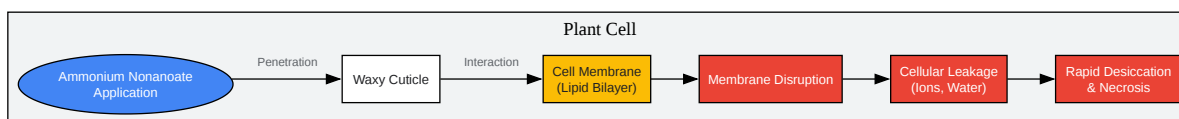
Protocol 2: Comparative Efficacy in Pumpkin

- Objective: To compare the weed control efficacy of **ammonium nonanoate** and an essential oil-based herbicide in pumpkin cultivation.
- Experimental Design: A randomized complete block design with four replications for each treatment.
- Treatments:
 - **Ammonium nonanoate** 5% a.i.

- **Ammonium nonanoate** 6% a.i.
- Clove oil + cinnamon oil 4.5% a.i.
- Clove oil + cinnamon oil 9% a.i.
- Untreated control.
- Application: Herbicides were applied at 20 and 30 days after planting.
- Data Collection: Weed control was assessed as a percentage, and dry weed biomass was measured. Pumpkin growth parameters, yield, and water use efficiency were also evaluated.
- Source:[8][9][10]

Mode of Action and Signaling Pathway

Ammonium nonanoate acts as a contact herbicide, causing rapid disruption of plant cell membranes.[2][6] The nonanoate anion penetrates the waxy cuticle of the leaves and disrupts the lipid bilayer of the plasma membranes.[2] This leads to a loss of membrane integrity, rapid leakage of cellular contents, and subsequent desiccation of the plant tissue.[2]

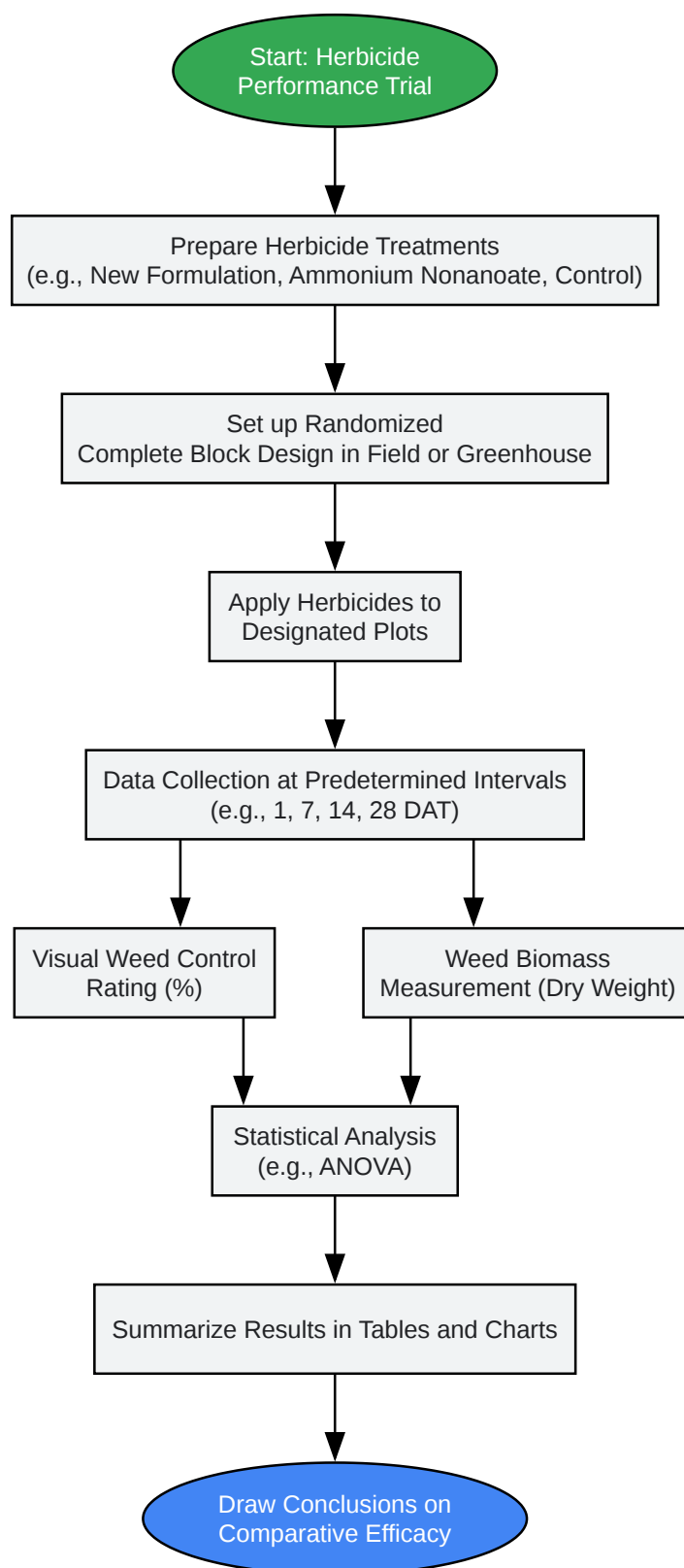


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Caption: Mode of action of **ammonium nonanoate** on a plant cell.

Experimental Workflow

A general workflow for benchmarking the performance of a new herbicide formulation against a standard like **ammonium nonanoate** is outlined below.



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Caption: General experimental workflow for herbicide benchmarking.

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